Adenosine 5'-Monophosphate-13C5: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name:	*Adenosine 5'-Monophosphate-13C5*
Cat. No.:	*B1157317*

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Part 1: Executive Summary (The "Bottom Line")

Adenosine 5'-Monophosphate-13C5 (AMP-13C5) is classified as a non-hazardous, non-radioactive chemical substance.

Contrary to common misconceptions regarding "labeled" compounds, 13C is a stable isotope. [1] It does not emit ionizing radiation. Therefore, this material must not be disposed of in radioactive waste streams (decay-in-storage or active low-level waste).

Core Disposal Directive:

- Pure Solid/Liquid: Dispose of as Non-Hazardous Chemical Waste.
- In Solution: Disposal is dictated by the solvent matrix (e.g., if dissolved in acetonitrile, dispose as Flammable Organic Waste).
- Biological Use: If used in cell culture, dispose as Biohazardous Waste only if the biological matrix itself requires it.

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Part 2: Material Characterization & Safety Profile

Understanding the physicochemical nature of AMP-13C5 is the foundation of safe handling.

Feature	Specification	Operational Implication
Chemical Name	Adenosine 5'-Monophosphate-13C5	Nucleotide metabolite analog.
Isotope Type	Stable Isotope (Carbon-13)	NO half-life. NO radioactive decay. NO shielding required.
GHS Classification	Non-Hazardous	Not classified as P-listed or U-listed acute hazardous waste by the EPA.
Molecular Weight	~352.2 g/mol (varies by salt form)	Heavier than unlabeled AMP due to 13C mass shift (+5 Da).
Solubility	Water Soluble	Readily dissolves in aqueous buffers; poor solubility in non-polar organics.

Scientific Integrity Note: The "Isotope Confusion" Pitfall

In high-throughput labs, a common compliance violation occurs when researchers reflexively toss 13C-labeled vials into radioactive waste bins, confusing them with 14C (Radioactive Carbon).

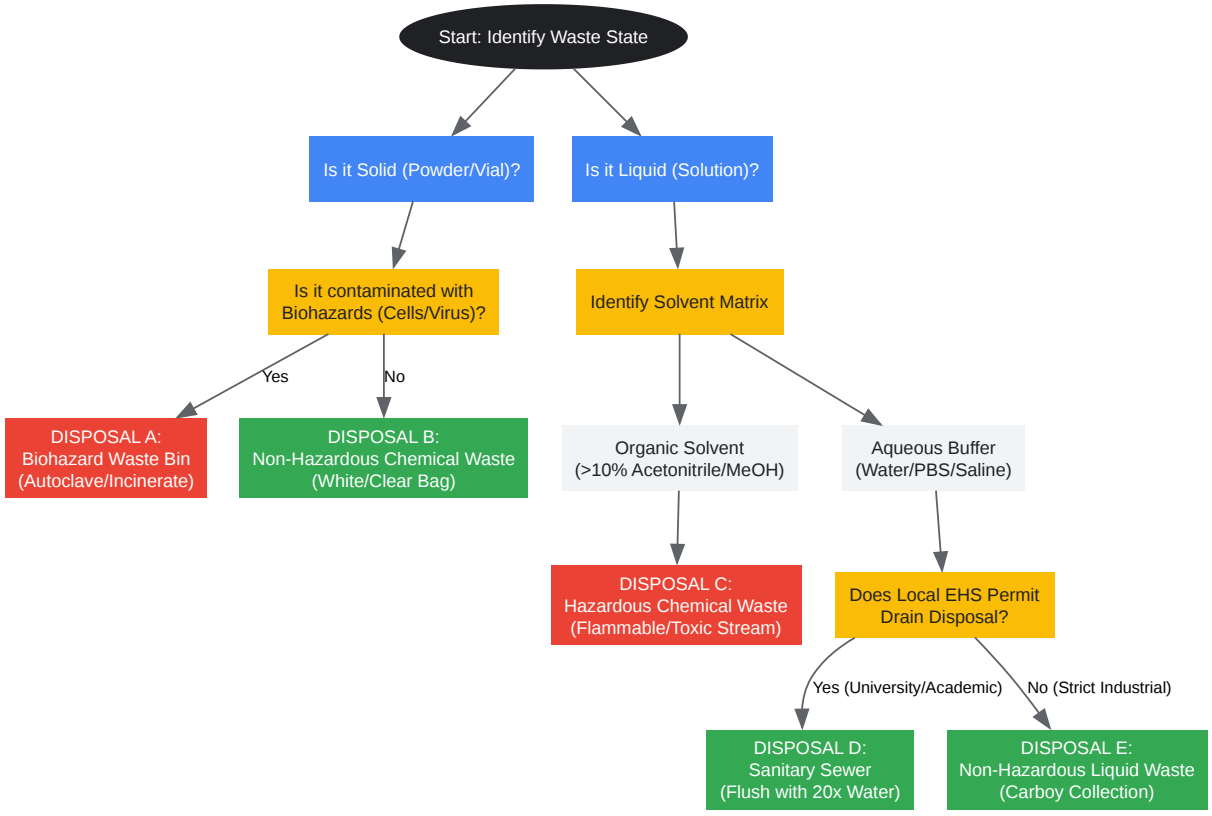
- Consequence: This inflates radioactive waste disposal costs (which are calculated by volume) and complicates the waste manifest process for EHS teams.
- Correction: Verify the label. If it says "13C," "15N," or "Deuterium (D)," it is chemical waste, not radioactive.

Part 3: Disposal Protocol & Decision Matrix

This section provides a self-validating workflow to determine the correct waste stream.

Visual Decision Tree (Graphviz)

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Figure 1: Operational decision matrix for segregating AMP-13C5 waste streams based on physical state and solvent matrix.

Detailed Step-by-Step Protocols

Scenario A: Disposal of Residual Solid Powder (Expired or Excess)

- Container Check: Ensure the vial is tightly capped.
- Labeling: Deface the original label using a bold marker to indicate "WASTE."

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- Segregation: Place the vial into the Solid Chemical Waste container.
  - Note: Do not place in "Sharps" unless the vial is broken.
- Documentation: On the waste manifest, list as "Adenosine 5'-Monophosphate (Non-Hazardous)." The "13C" designation is not required for safety manifesting but is good practice for inventory tracking.

Scenario B: Disposal of Liquid Solutions (e.g., LC-MS Mobile Phase) Context: AMP-13C5 is often dissolved in mixtures of water and acetonitrile for mass spectrometry.

- Matrix Assessment: If the solution contains >1-5% organic solvent (Acetonitrile, Methanol), the solvent hazards override the solute safety.
- Collection: Pour into the Flammable Solvents carboy (Red Can).
- Labeling: Tag as "Organic Waste: Acetonitrile, Water, Trace Nucleotides."

Scenario C: Aqueous Solutions (Buffers/Cell Media)

- Regulatory Check: Consult your facility's "Drain Disposal Guidelines."
  - Academic Labs: Many universities allow dilute nucleotide solutions (<1%) to be flushed down the sanitary sewer with copious water [1, 5].
  - Industrial/Pharma: Most enforce a "Zero Discharge" policy.
- Action (Zero Discharge): Collect in a carboy labeled "Non-Hazardous Aqueous Waste."
- Action (Drain Permitted): Flush down the sink with water (ratio 20:1) to prevent bacterial growth in the P-trap (nucleotides are food sources for bacteria).

Part 4: Regulatory & Environmental Context[2][3][4]

1. EPA Resource Conservation and Recovery Act (RCRA): AMP-13C5 is not listed on the EPA's P-list (acutely hazardous) or U-list (toxic) of discarded commercial chemical products [5, 6]. It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity (TCLP).

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2. Waste Minimization: While 13C-AMP is expensive, recovery from mixed waste streams is economically unviable due to the energy cost of purification. The focus should be on volume reduction.

- Best Practice: Do not dilute small volumes of waste into large carboys unless necessary. Keep concentrated waste separate to reduce disposal vendor fees.

3. Biological Waste Intersection: If AMP-13C5 was added to cell cultures (e.g., metabolic flux analysis), the waste is defined by the biological agent, not the isotope.

- Protocol: Autoclave or chemically disinfect (10% Bleach) before disposal. Once deactivated, it can often be treated as general waste, depending on local biosafety level (BSL) regulations [2, 3].

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